A Comprehensive Guide to the Proper Disposal of Desphenyl Chloridazon-15N2

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Compound of Interest	
Compound Name:	*Desphenyl Chloridazon-15N2*
CAS No.:	*1189649-21-5*
Cat. No.:	*B563998*

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For researchers, scientists, and drug development professionals, the integrity of your work and the safety of your laboratory environment are paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Desphenyl Chloridazon-15N2**, a stable isotope-labeled metabolite of the herbicide chloridazon. By understanding the chemical nature of this compound and adhering to established safety protocols and regulatory requirements, you can ensure a safe and compliant disposal process.

Desphenyl-chloridazon (DPC) is recognized for its persistence and mobility in the environment, often being detected in water bodies.[1][2][3][4][5] The $^{15}N_2$ labeling introduces stable, non-radioactive isotopes, which simplifies disposal compared to radiolabeled compounds, yet still necessitates careful handling as a chemical waste product.[6][7]

Core Principles of Disposal

The disposal of Desphenyl Chloridazon-$^{15}N_2$ is governed by the principles of chemical waste management. The primary objective is to prevent environmental contamination and ensure the safety of laboratory personnel.

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Step-by-Step Disposal Protocol

1. Waste Identification and Characterization:

- Stable Isotope, Not Radioactive: It is crucial to distinguish Desphenyl Chloridazon-$^{15}N_2$ from radioactive materials. As it contains stable isotopes, it does not require disposal as radioactive waste.[6][7]
- Chemical Hazards: The primary hazards are associated with the chemical properties of Desphenyl Chloridazon. According to safety data sheets (SDS), it may be harmful if swallowed, cause skin and eye irritation, and may cause an allergic skin reaction or respiratory irritation.[8][9] If in a solvent, the hazards of the solvent (e.g., acetonitrile is flammable and toxic) must also be considered.[10][11]
- Waste Classification: Classify the waste as hazardous chemical waste.

2. Segregation and Storage:

- Dedicated Waste Container: Designate a specific, clearly labeled waste container for Desphenyl Chloridazon-$^{15}N_2$ waste.
- Labeling: The container must be labeled with the words "Hazardous Waste" and the full chemical name: "Desphenyl Chloridazon-$^{15}N_2$". Include the concentration and solvent if applicable.
- Incompatible Materials: Do not mix this waste with other incompatible chemical waste streams.
- Storage Location: Store the waste container in a designated satellite accumulation area (SAA) or central accumulation area (CAA) that is secure, well-ventilated, and away from general laboratory traffic.[12]

3. Container Management:

- Appropriate Containers: Use containers that are chemically compatible with Desphenyl Chloridazon-$^{15}N_2$ and any solvents. For instance, acids and bases should not be stored in metal containers.[13]

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- Secure Closure: Ensure containers are always securely closed when not in use to prevent spills or evaporation.
- Container Integrity: Regularly inspect the waste container for any signs of leakage or degradation.

4. Disposal Procedure:

- Institutional Guidelines: All chemical waste disposal must be conducted in accordance with your institution's Environmental Health and Safety (EHS) department guidelines.[14]
- Licensed Waste Hauler: The disposal of hazardous chemical waste must be handled by a licensed and certified hazardous waste contractor.[6][15]
- Documentation: Maintain accurate records of the waste generated, including the chemical name, quantity, and date of accumulation.

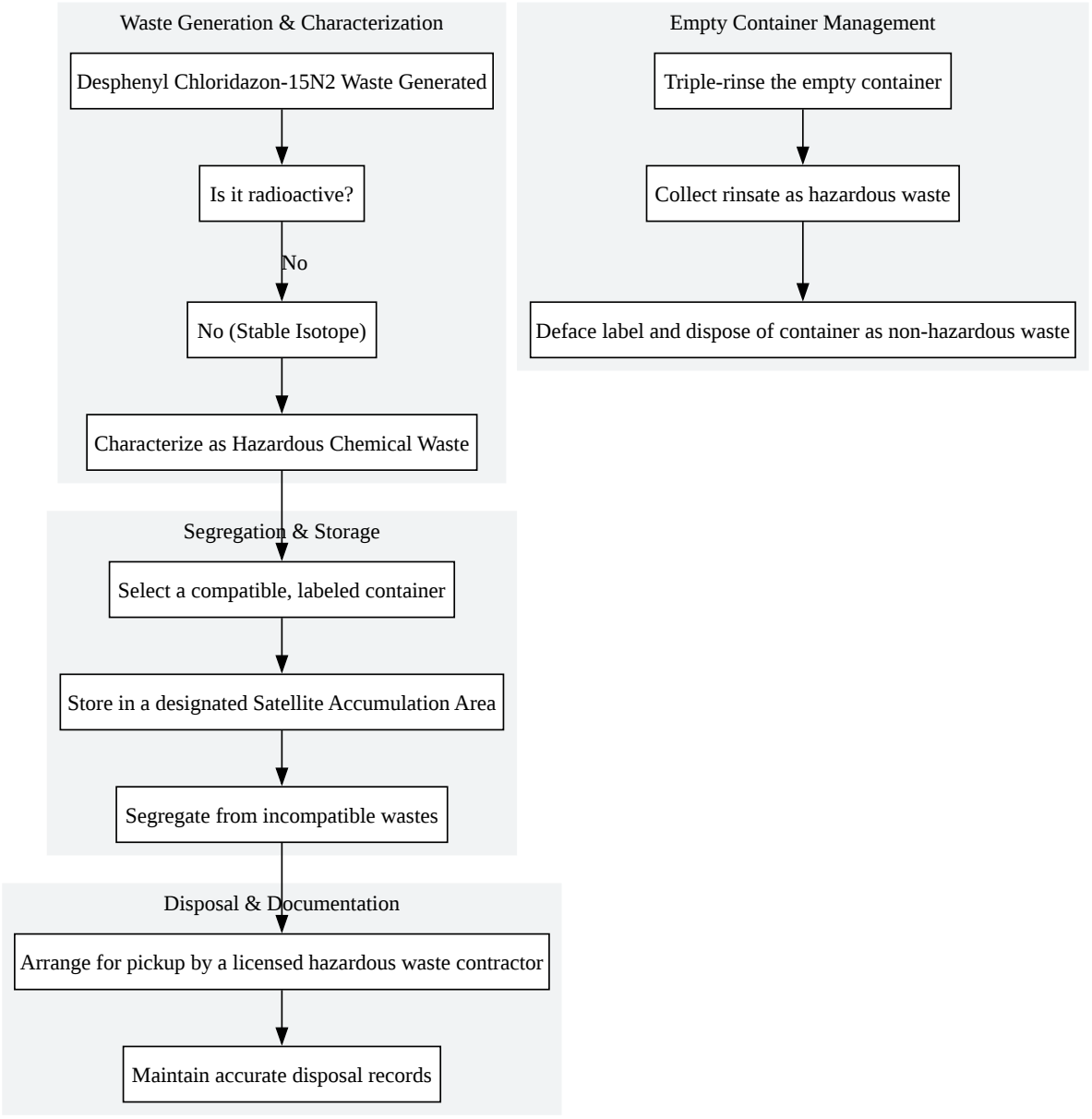
5. Empty Container Disposal:

- Triple Rinsing: Empty containers that held Desphenyl Chloridazon-$^{15}N_2$ should be triple-rinsed with a suitable solvent (e.g., the solvent the compound was dissolved in, or a common laboratory solvent like acetone or ethanol).
- Rinsate Collection: The rinsate from the triple-rinsing process must be collected and disposed of as hazardous chemical waste.[14]
- Container Disposal: After triple-rinsing and allowing the container to dry, deface or remove the original label and dispose of it as regular laboratory waste, in accordance with your institution's policies.

Decision Workflow for Disposal

The following diagram outlines the decision-making process for the proper disposal of Desphenyl Chloridazon-$^{15}N_2$ waste.

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Caption: Disposal workflow for Desphenyl Chloridazon-$^{15}N_2$.

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Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	145.55 g/mol	[8][16][17]
Chemical Formula	$C_4H_4ClN_3O$	[16][17]
CAS Number	6339-19-1	[16][17]

Regulatory Framework

In the United States, the disposal of hazardous chemical waste is regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[13][15] Academic laboratories may have specific regulations under Subpart K of the RCRA.[18] It is imperative to consult with your institution's EHS department to ensure compliance with all applicable federal, state, and local regulations.

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